

Personal protective equipment for handling 4-(Bromomethyl)tetrahydropyran

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Compound of Interest

Compound Name: 4-(Bromomethyl)tetrahydropyran

Cat. No.: B1272162

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Essential Safety and Handling Guide for 4-(Bromomethyl)tetrahydropyran

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for 4-(Bromomethyl)tetrahydropyran (CAS No. 125552-89-8) to ensure the safety of laboratory personnel and compliance with regulations. Adherence to these protocols is essential to minimize risks associated with this corrosive and hazardous compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of 4-(Bromomethyl)tetrahydropyran is provided below.

Property	Value
Molecular Formula	C6H11BrO
Molecular Weight	179.05 g/mol [1]
Appearance	Liquid
Boiling Point	205.4 ± 13.0 °C at 760 mmHg[2]
Density	1.4 ± 0.1 g/cm ³ [2]
Flash Point	80.8 ± 21.0 °C[2]
Hazard Symbols	C (Corrosive)[2]
Risk Phrases	R34 (Causes burns)[1][2]
Hazard Statements	H314 (Causes severe skin burns and eye damage)[1][3]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to prevent exposure. The following PPE must be worn at all times when handling **4-(Bromomethyl)tetrahydropyran**.

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[2] Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[2] Given the corrosive nature of the compound, double-gloving is recommended. Chemotherapy-rated gloves (ASTM D6978) provide a high level of protection.[4][5]
 - Gown/Coat: A polyethylene-coated, disposable gown should be worn over a standard lab coat to prevent liquid penetration.[4][5]
- Respiratory Protection: All handling of **4-(Bromomethyl)tetrahydropyran** must be conducted in a certified chemical fume hood.[2][6] If there is a risk of aerosol generation or if

working outside of a fume hood, a fit-tested N95 respirator or a powered air-purifying respirator (PAPR) is required.[4][7]

- Footwear: Closed-toe shoes are mandatory. Shoe covers should be worn and disposed of upon leaving the work area to prevent the spread of contamination.[7]

Operational Plan for Safe Handling

A systematic workflow is critical to minimize the risk of exposure and accidents.

1. Preparation:

- Ensure the chemical fume hood is functioning correctly.
- Gather all necessary materials, including the chemical, reaction vessels, and spill cleanup supplies, and place them in the fume hood.
- Don all required PPE before handling the chemical.

2. Handling and Use:

- Conduct all manipulations of **4-(Bromomethyl)tetrahydropyran** inside a chemical fume hood.[2][6]
- Avoid direct contact with the substance.[8] Use appropriate tools for transfers.
- Keep the container tightly closed when not in use.[2][6][9]
- Avoid the formation of mists or vapors.[8]

3. Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Remove and dispose of contaminated PPE in a designated hazardous waste container.[7]
- Wash hands thoroughly with soap and water after removing gloves.[6]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][3]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)
- Spill:
 - For small spills, contain the leak and absorb it with an inert material (e.g., sand, earth). Place the absorbent material in a sealed, labeled container for disposal.[\[10\]](#)[\[11\]](#)
 - For large spills, evacuate the area and call emergency services.[\[11\]](#)

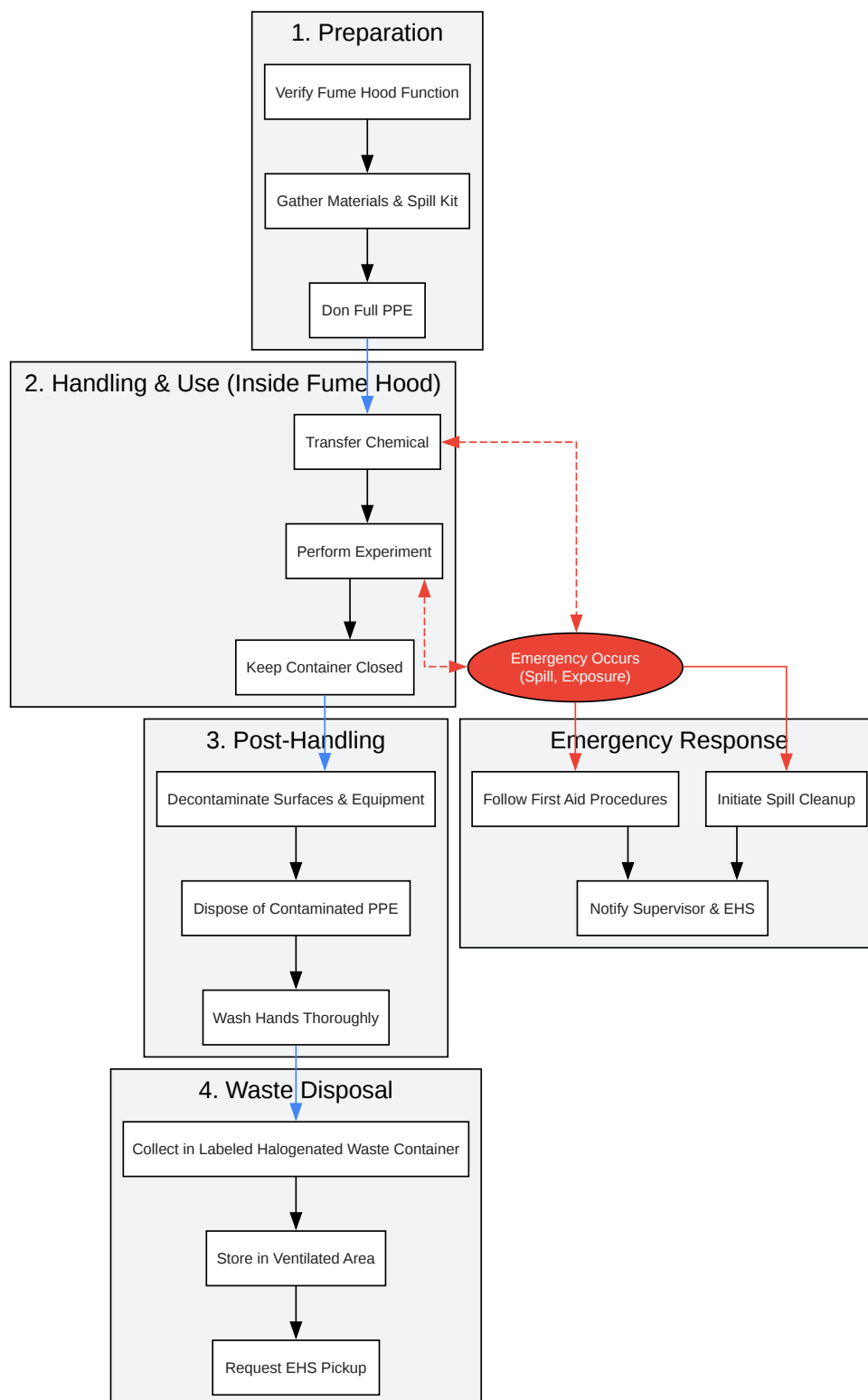
Disposal Plan

4-(Bromomethyl)tetrahydropyran is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all waste containing **4-(Bromomethyl)tetrahydropyran** in a designated, properly labeled, and sealed container. The container should be labeled as "Halogenated Organic Waste".[\[11\]](#)[\[12\]](#)
 - Do not mix halogenated waste with non-halogenated organic waste to avoid increased disposal costs.[\[10\]](#)
 - Do not mix with incompatible materials such as strong acids, strong bases, or strong oxidizing agents.[\[6\]](#)
- Container Management:
 - Keep waste containers closed except when adding waste.[\[10\]](#)[\[11\]](#)

- Store waste containers in a cool, dry, well-ventilated area, away from sources of ignition.
[\[8\]](#)[\[11\]](#)
- Disposal Request:
 - When the container is three-quarters full, request a waste pickup from your institution's Environmental Health and Safety (EHS) department.[\[10\]](#)

Safe Handling Workflow for 4-(Bromomethyl)tetrahydropyran



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Caption: Workflow for the safe handling and disposal of **4-(Bromomethyl)tetrahydropyran**.

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